

# Application Note and Protocol: HS94 In Vitro Kinase Assay

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

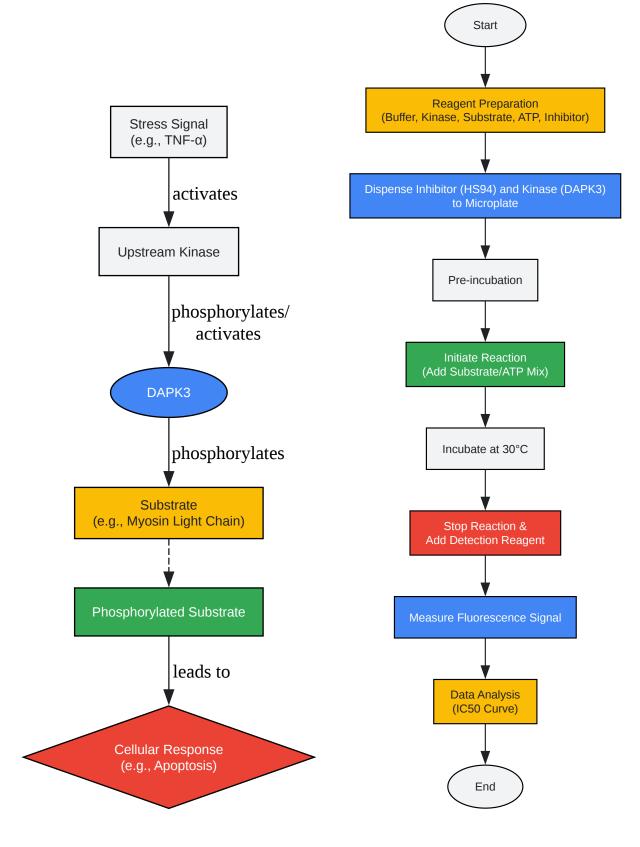
Protein kinases are a critical class of enzymes involved in cellular signal transduction, and their dysregulation is implicated in numerous diseases, including cancer, inflammatory disorders, and neurodegenerative conditions. This makes them prime targets for therapeutic intervention. The Death-associated protein kinase 3 (DAPK3), also known as Zipper-interacting protein kinase (ZIPK), is a serine/threonine kinase that plays a role in apoptosis, autophagy, and smooth muscle contraction. As such, the identification and characterization of DAPK3 inhibitors are of significant interest in drug discovery.

This document provides a detailed protocol for an in vitro kinase assay designed to evaluate the inhibitory activity of compounds against DAPK3, using **HS94** as a reference inhibitor. **HS94** is a known selective inhibitor of DAPK3. The described methodology is based on a generic fluorescence-based assay format that detects the amount of ADP produced, which is directly proportional to kinase activity. This protocol can be adapted for high-throughput screening (HTS) of compound libraries and for detailed mechanistic studies of lead compounds.

## **Signaling Pathway Involving DAPK3**

DAPK3 is a component of several signaling cascades that regulate cellular processes such as apoptosis and autophagy. Below is a simplified representation of a hypothetical signaling pathway involving DAPK3.





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